

Technical Guide: [cis-2,6-Dimethylmorpholin-4-yl]acetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2,6-Dimethylmorpholin-4-yl)acetic acid

Cat. No.: B1637318

[Get Quote](#)

Executive Summary

[cis-2,6-Dimethylmorpholin-4-yl]acetic acid (CAS: 142893-66-1) is a functionalized heterocyclic building block used primarily to introduce the pharmacologically privileged cis-2,6-dimethylmorpholine moiety into drug candidates.^[1] This specific stereoisomer is favored in drug design over its trans counterpart due to its defined conformational lock, which enhances binding selectivity and metabolic stability. The acetic acid side chain at the

-position (position 4) serves as a versatile "handle" for amide coupling, making it an ideal linker for PROTACs, solubility enhancers, and kinase inhibitors.

Structural Analysis & Stereochemistry

Chemical Identity

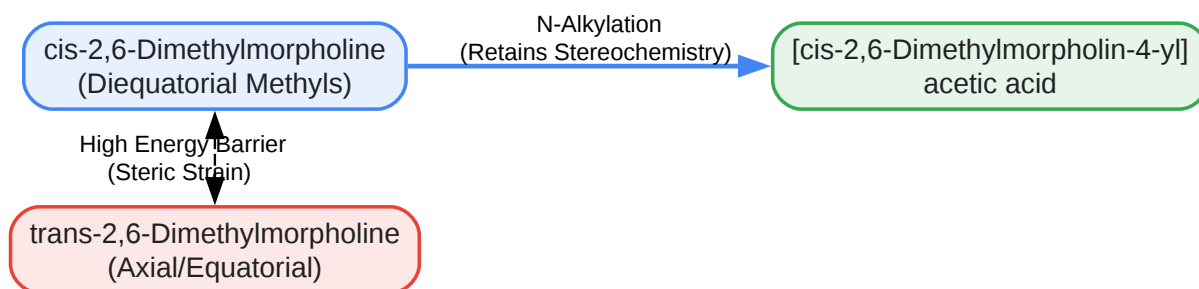
Property	Data
IUPAC Name	2-[(2R,6S)-2,6-dimethylmorpholin-4-yl]acetic acid
CAS Number	142893-66-1
Molecular Formula	
Molecular Weight	173.21 g/mol
SMILES	<chem>C[C@H]1CN(CC(=O)O)CO1</chem>
pKa (Calc.)	Acid: ~3.8

Conformational Dynamics (The "Cis-Lock")

The biological value of this compound stems from the stereochemistry of the morpholine ring.

- **Cis-Conformation:** In the cis-isomer, both methyl groups at positions 2 and 6 adopt an equatorial orientation in the chair conformation. This is the thermodynamic minimum, as it avoids the high-energy 1,3-diaxial interactions present in the trans isomer (where one methyl would be axial).
- **N-Inversion:** The nitrogen atom undergoes rapid pyramidal inversion, but the bulky acetic acid group will predominantly occupy the equatorial position to minimize steric clash with the axial protons of the ring.

Figure 1: Conformational Stability Logic



[Click to download full resolution via product page](#)

Caption: The cis-isomer (left) is thermodynamically preferred due to diequatorial methyl positioning. Synthesis retains this configuration.

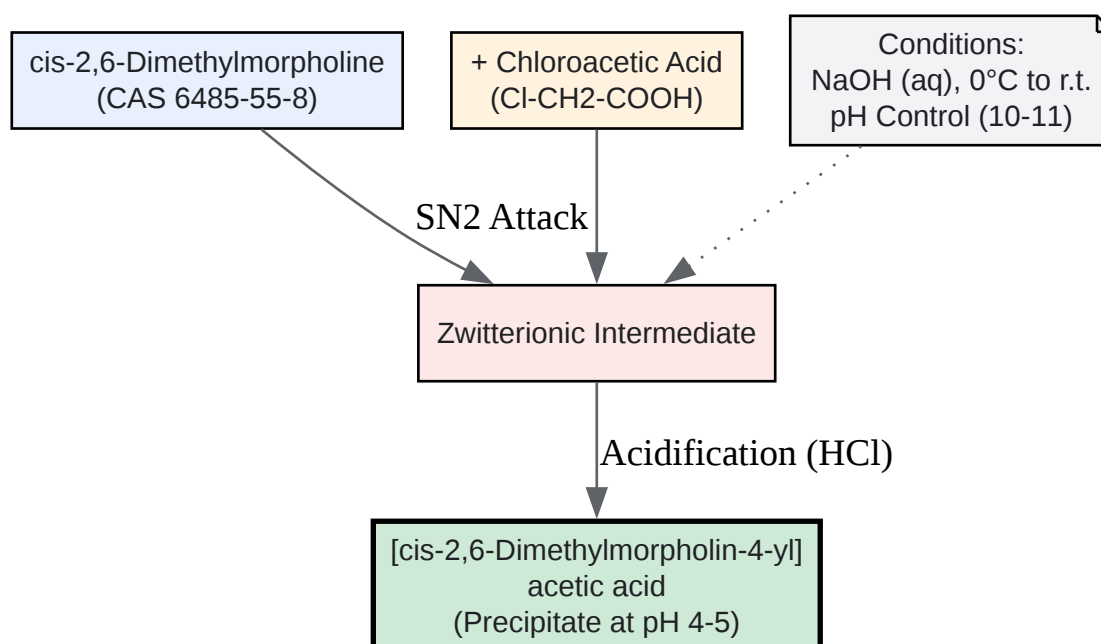
Synthesis & Manufacturing

The industrial synthesis typically employs a nucleophilic substitution (N-alkylation) strategy. The starting material, cis-2,6-dimethylmorpholine, is reacted with a haloacetic acid derivative under basic conditions.

Synthetic Route[2]

- Reagents: cis-2,6-Dimethylmorpholine, Chloroacetic acid (or Ethyl bromoacetate).
- Base: Sodium Hydroxide (NaOH) or Potassium Carbonate ().
- Solvent: Water (for green chemistry) or Acetonitrile/Ethanol.

Figure 2: Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Step-wise synthesis via N-alkylation under basic conditions followed by isoelectric precipitation.

Detailed Experimental Protocol

Note: This protocol is adapted from standard procedures for morpholine acetic acid derivatives.

- **Reaction Setup:** In a 250 mL round-bottom flask, dissolve chloroacetic acid (1.0 eq) in water. Neutralize carefully with NaOH (1.0 eq) at 0°C to form the sodium chloroacetate in situ.
- **Addition:** Add cis-2,6-dimethylmorpholine (1.0 eq) dropwise to the solution while maintaining the temperature below 10°C.
- **Reflux:** Add an additional equivalent of NaOH (1.1 eq) and heat the mixture to 60–80°C for 4–6 hours. Monitor consumption of the amine by TLC or LC-MS.
- **Workup:** Cool the reaction mixture to room temperature. Acidify carefully with concentrated HCl to pH ~4.0 (the isoelectric point).
- **Isolation:** The product often precipitates as a white solid. If no precipitate forms, evaporate the water and extract the solid residue with hot ethanol (to separate from NaCl).
- **Purification:** Recrystallize from ethanol/ether or acetone.

Applications in Drug Discovery[3][4]

Solubility Enhancement

The cis-2,6-dimethylmorpholine motif is superior to a standard morpholine ring for modulating lipophilicity. The two methyl groups introduce a "grease" factor that can improve blood-brain barrier (BBB) penetration while the ether oxygen maintains water solubility. The acetic acid tail allows this group to be attached to hydrophobic drug scaffolds via amide bonds.

Pharmacophore in Kinase Inhibitors

This moiety appears in the chemical space of several kinase inhibitors (e.g., Sonidegib analogs). The dimethyl groups restrict the rotation of the morpholine ring when bound to a protein pocket, reducing the entropic penalty of binding.

- Mechanism: The acetic acid group acts as a linker to attach the morpholine "head" to the kinase-binding "core" (e.g., a pyridine or pyrimidine scaffold).

PROTAC Linkers

In Proteolysis Targeting Chimeras (PROTACs), the length and rigidity of the linker are crucial. [cis-2,6-Dimethylmorpholin-4-yl]acetic acid provides a short, semi-rigid linker that can orient the E3 ligase ligand relative to the target protein.

Analytical Characterization

To validate the structure, researchers should look for the following diagnostic signals:

Proton NMR (¹H NMR, 400 MHz,)

- 1.0–1.2 ppm (d, 6H): Methyl groups (doublet due to coupling with CH).
- 2.3–2.5 ppm (t, 2H): Axial protons on the ring (C3/C5).
- 2.8–3.0 ppm (d, 2H): Equatorial protons on the ring.
- 3.2 ppm (s, 2H): Singlet for the methylene group.
- 3.6–3.8 ppm (m, 2H): Methine protons (C2/C6) adjacent to oxygen.

Mass Spectrometry

- ESI-MS (+): Calculated
• Expect a strong peak at m/z 174.1.

References

- National Center for Advancing Translational Sciences (NCATS). 2,6-Dimethylmorpholine, cis-Structure and Properties. Inxight Drugs. Available at: [\[Link\]](#)
- PubChem. Cis-2,6-Dimethylmorpholine Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

- MDPI.Synthesis and Biological Evaluation of Chromenylurea Derivatives. (Discusses the use of cis-2,6-dimethylmorpholine as a building block). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [\[cis-2,6-dimethylmorpholin-4-yl\]acetic acid | 142893-66-1 \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [Technical Guide: [\[cis-2,6-Dimethylmorpholin-4-yl\]acetic Acid](#)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1637318/docs#technical-guide-cis-2-6-dimethylmorpholin-4-yl-acetic-acid\]](https://www.benchchem.com/product/b1637318/docs#technical-guide-cis-2-6-dimethylmorpholin-4-yl-acetic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check